

Technical Guide: Safety and Handling of Boc-Gln-Ala-Arg-pNA

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Compound of Interest

Compound Name: Boc-QAR-pNA

Cat. No.: B12379020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and application of Boc-Gln-Ala-Arg-pNA (**Boc-QAR-pNA**), a chromogenic substrate for serine proteases. The following sections detail its chemical properties, safety precautions, experimental protocols, and relevant biological pathways.

Core Properties and Specifications

Boc-QAR-pNA is a synthetic peptide derivative used extensively in biochemical assays to determine the activity of enzymes such as trypsin and matriptase-2.^{[1][2]} The presence of a p-nitroanilide (pNA) group allows for a colorimetric readout upon enzymatic cleavage.

Physicochemical Data

Property	Value	Reference
Chemical Name	Boc-Gln-Ala-Arg-pNA	[1]
CAS Number	1926163-47-4	[3]
Molecular Formula	C ₂₅ H ₃₉ N ₉ O ₈	[4]
Molecular Weight	593.64 g/mol	[4]
Appearance	Solid at room temperature	[3]

Storage and Stability

Proper storage is crucial to maintain the integrity and performance of **Boc-QAR-pNA**. The following conditions are recommended for optimal stability:

Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	Up to 3 years	[3][5]
4°C	Up to 2 years	[3]	
In Solvent	-80°C	Up to 6 months	[3][5]
-20°C	Up to 1 month	[3]	

It is imperative to protect the compound from moisture and light.[6][7][8][9] For lyophilized peptides, it is advisable to allow the container to reach room temperature in a desiccator before opening to prevent condensation.[7][9] Solutions should be stored in aliquots to avoid repeated freeze-thaw cycles.[6][9]

Safety and Handling Precautions

While a specific Material Safety Data Sheet (MSDS) for **Boc-QAR-pNA** is not readily available, general safety precautions for handling peptide-based reagents and p-nitroanilide-containing compounds should be strictly followed.

2.1. Personal Protective Equipment (PPE)

- **Gloves:** Always wear chemical-resistant gloves to prevent skin contact.
- **Eye Protection:** Use safety glasses or goggles to protect from dust or splashes.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** For handling larger quantities of the lyophilized powder, a dust mask or respirator is recommended to avoid inhalation.[7]

2.2. Handling

- Handle in a well-ventilated area to minimize inhalation of dust.
- Avoid direct contact with skin, eyes, and clothing.
- Minimize the generation of dust when working with the lyophilized powder.
- After handling, wash hands thoroughly with soap and water.

2.3. First Aid Measures

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Protocols

Boc-QAR-pNA is primarily used as a substrate in colorimetric assays to measure the activity of trypsin and other related serine proteases.^[10] The enzyme cleaves the peptide bond C-terminal to the arginine residue, releasing the yellow-colored p-nitroanilide molecule, which can be quantified by measuring its absorbance at 405 nm.^{[10][11]}

Preparation of Reagents

- Assay Buffer: 50 mM Tris-HCl, pH 8.2, containing 20 mM CaCl₂.
- Substrate Stock Solution: Prepare a stock solution of **Boc-QAR-pNA** in a suitable organic solvent such as DMSO.^[3] The final concentration of the organic solvent in the assay should be kept low to avoid enzyme inhibition.
- Enzyme Solution: Prepare a solution of the enzyme (e.g., trypsin) in the assay buffer.

- p-Nitroaniline (pNA) Standard Curve: To quantify the enzyme activity, a standard curve of pNA is required. Prepare a series of dilutions of a known concentration of pNA in the assay buffer.

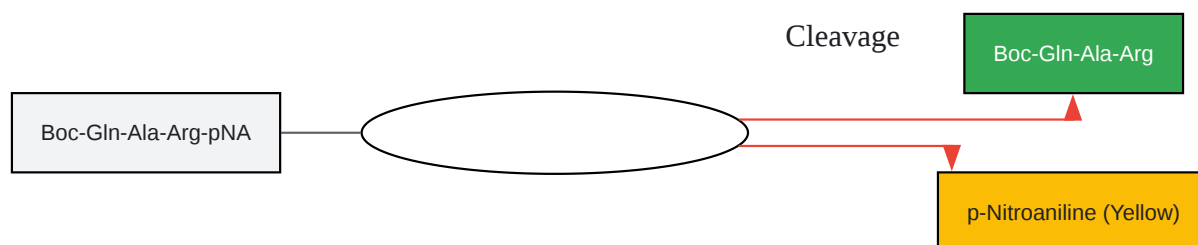
Assay Procedure

- Standard Curve:
 - Add different concentrations of the pNA standard to the wells of a 96-well plate.
 - Adjust the final volume in each well with the assay buffer.
 - Measure the absorbance at 405 nm.
 - Plot the absorbance values against the corresponding pNA concentrations to generate a standard curve.
- Enzyme Assay:
 - Add the enzyme solution to the wells of a 96-well plate.
 - To initiate the reaction, add the **Boc-QAR-pNA** substrate solution to each well.
 - The final reaction volume will depend on the specific assay format, but a total volume of 100-200 μL is common.
 - Incubate the plate at a constant temperature (e.g., 25°C or 37°C).[\[12\]](#)
 - Measure the absorbance at 405 nm at regular time intervals.[\[12\]](#)
- Data Analysis:
 - Calculate the rate of the reaction ($\Delta A_{405}/\text{min}$) from the linear portion of the absorbance versus time plot.
 - Convert the rate of absorbance change to the rate of pNA production using the molar extinction coefficient of pNA or by using the pNA standard curve.

- The enzyme activity can then be expressed in standard units (e.g., μmol of pNA released per minute per mg of enzyme).

Visualized Pathways and Workflows

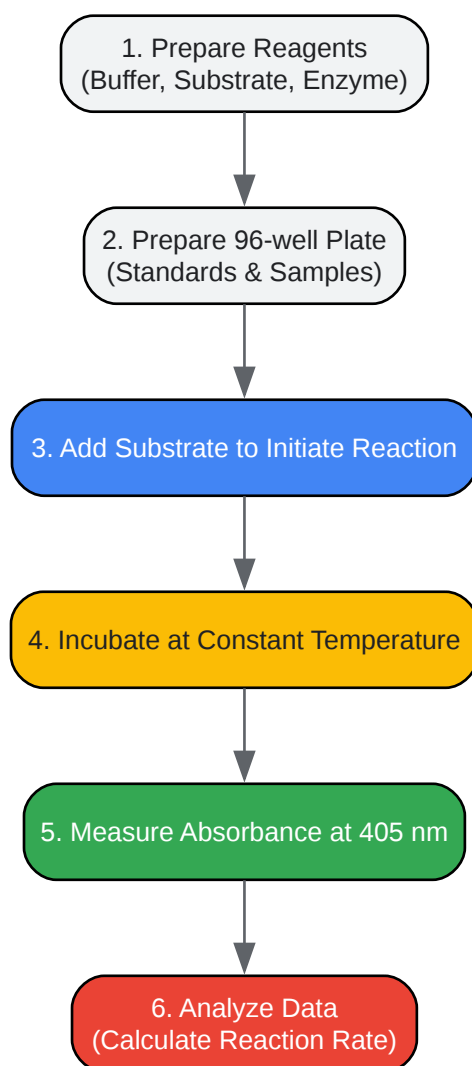
Enzymatic Reaction of Boc-QAR-pNA



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Caption: Enzymatic cleavage of **Boc-QAR-pNA** by a serine protease.

Experimental Workflow for Trypsin Activity Assay



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Caption: General workflow for a chromogenic trypsin activity assay.

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References

- 1. shop.bachem.com [shop.bachem.com]
- 2. Bachem Boc-Gln-Ala-Arg-pNA, Quantity: Each of 1 | Fisher Scientific [fishersci.com]

- 3. Boc-QAR-pNA | Ser Thr Protease | 1926163-47-4 | Invivochem [[invivochem.com](#)]
- 4. [avantorsciences.com](#) [[avantorsciences.com](#)]
- 5. NB-64-88267-10mg | Boc-QAR-pNA [1926163-47-4] Clinisciences [[clinisciences.com](#)]
- 6. [peptide.com](#) [[peptide.com](#)]
- 7. [bachem.com](#) [[bachem.com](#)]
- 8. [jpt.com](#) [[jpt.com](#)]
- 9. [genscript.com](#) [[genscript.com](#)]
- 10. Trypsin Activity Assay | Chondrex, Inc. [[chondrex.com](#)]
- 11. [assaygenie.com](#) [[assaygenie.com](#)]
- 12. [biopioneer.com.tw](#) [[biopioneer.com.tw](#)]
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